

Navigating the Safe Disposal of JNJ-20788560: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: JNJ-20788560

Cat. No.: B608208

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For researchers, scientists, and professionals in drug development, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **JNJ-20788560**, a selective delta-opioid receptor agonist. Adherence to these guidelines is paramount to ensure the safety of laboratory personnel and the surrounding environment.

Understanding JNJ-20788560:

JNJ-20788560 is a potent and selective delta-opioid receptor agonist. While it has shown promise in research for its analgesic properties without the significant side effects associated with traditional opioids, it is imperative to handle and dispose of this compound with the care due to any active pharmaceutical ingredient.

Core Disposal Procedures:

The primary recommendation for the disposal of **JNJ-20788560** is to treat it as chemical waste. It should not be disposed of in regular trash or poured down the drain. The specific procedures are outlined below.

Step 1: Waste Identification and Segregation

- **Characterize the Waste:** All waste materials containing **JNJ-20788560**, including pure compound, solutions, contaminated personal protective equipment (PPE), and labware (e.g., vials, pipette tips), must be identified as chemical waste.

- **Segregate from Other Waste Streams:** This chemical waste must be kept separate from regular laboratory trash, sharps containers (unless the sharps are also contaminated with **JNJ-20788560**), and biohazardous waste.

Step 2: Containerization and Labeling

- **Use Appropriate Containers:** Collect all **JNJ-20788560** waste in a designated, leak-proof, and sealable container. The container should be compatible with the chemical nature of the waste.
- **Proper Labeling:** The waste container must be clearly labeled with the words "Hazardous Waste," the full chemical name "**JNJ-20788560**," and any other identifiers required by your institution's Environmental Health and Safety (EHS) department.

Step 3: Storage Pending Disposal

- **Designated Storage Area:** Store the sealed waste container in a designated, secure area away from general laboratory traffic. This area should be well-ventilated.
- **Follow Storage Guidelines:** Adhere to any specific storage temperature requirements for the compound, although room temperature is generally suitable for the solid form.

Step 4: Final Disposal

- **Engage a Licensed Waste Disposal Vendor:** The ultimate disposal of **JNJ-20788560** waste must be handled by a licensed and certified hazardous waste disposal company. Your institution's EHS department will have established procedures and contracts for this service.
- **Follow Institutional Protocols:** Strictly follow your organization's internal procedures for chemical waste pickup and disposal. This typically involves completing a waste manifest or online request form.

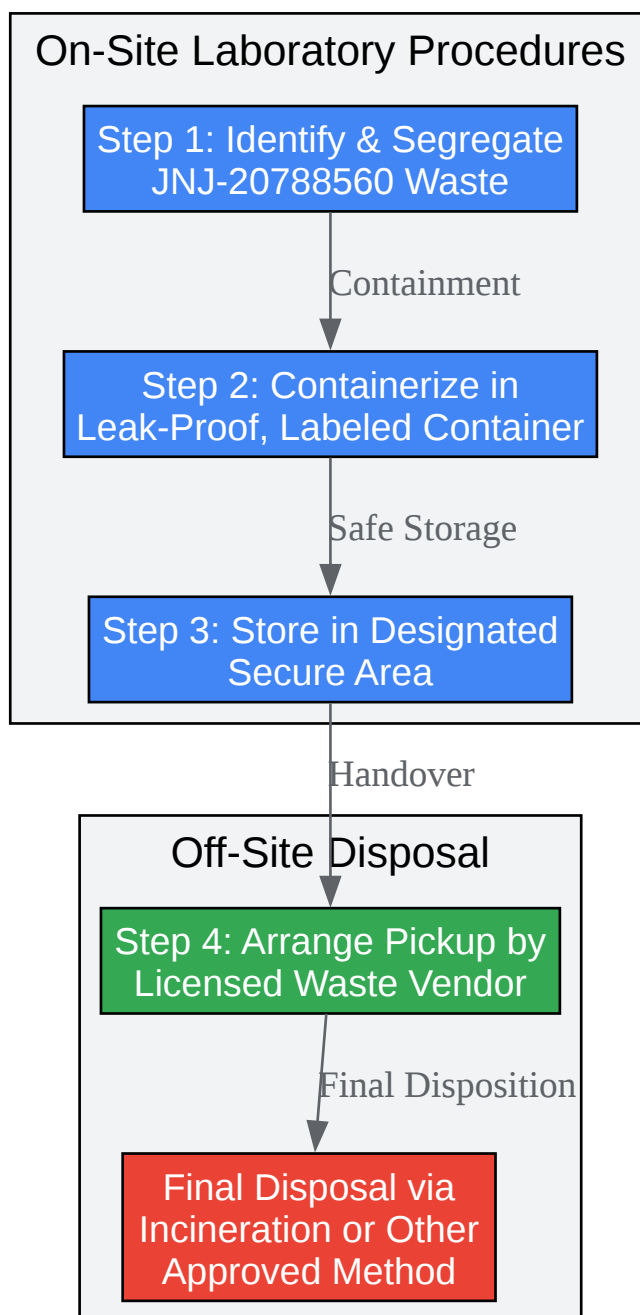
Quantitative Data Summary:

Property	Value	Source
CAS Number	825649-28-3	MedChemExpress
Molecular Formula	C25H28N2O2	MedChemExpress
Molar Mass	388.50 g/mol	MedChemExpress
Appearance	Off-white to light yellow solid	MedChemExpress

Experimental Workflow for Disposal:

The logical flow for the proper disposal of **JNJ-20788560** is illustrated in the following diagram.

JNJ-20788560 Disposal Workflow



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Caption: A flowchart illustrating the key stages of **JNJ-20788560** disposal.

Important Safety Considerations:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling **JNJ-20788560** and its waste.
- **Consult the Safety Data Sheet (SDS):** Before handling the compound, thoroughly review the Safety Data Sheet provided by the manufacturer. The SDS contains detailed information on hazards, handling, and emergency procedures.
- **Institutional Policies:** Your institution's Environmental Health and Safety (EHS) department is the primary resource for specific disposal policies and procedures. Always consult with them to ensure full compliance with local, state, and federal regulations.

By adhering to these established procedures, laboratory professionals can ensure the safe and responsible disposal of **JNJ-20788560**, thereby fostering a secure research environment and upholding their commitment to environmental stewardship.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com